

An In-depth Technical Guide to Trichlamide (CAS 70193-21-4)

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Compound of Interest

Compound Name: Trichlamide

Cat. No.: B1200943

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Abstract

Trichlamide (CAS 70193-21-4) is a salicylamide benzamide fungicide recognized for its efficacy against a range of soil-borne fungal pathogens. This technical guide provides a comprehensive overview of **Trichlamide**, consolidating available research on its chemical and physical properties, synthesis, mechanism of action, biological activity, and toxicological profile. The primary mode of action of **Trichlamide** is the inhibition of ergosterol biosynthesis, a crucial component of the fungal cell membrane. This document summarizes quantitative data in structured tables, details experimental methodologies where available, and presents visual diagrams of relevant biological pathways and experimental workflows to facilitate a deeper understanding of this compound for research and development purposes.

Chemical and Physical Properties

Trichlamide, with the IUPAC name N-(1-butoxy-2,2,2-trichloroethyl)-2-hydroxybenzamide, is a chiral molecule that exists as a racemic mixture in its technical grade form.^[1] Its chemical structure features a salicylamide core, which is critical for its biological activity. The key physicochemical properties of **Trichlamide** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₁₆ Cl ₃ NO ₃	[2]
Molecular Weight	340.63 g/mol	[2]
CAS Number	70193-21-4	[2]
Melting Point	71-73 °C	[3]
Boiling Point	457.4 °C at 760 mmHg	[3]
Density	1.353 g/cm ³	[3]
logP (Octanol-Water Partition Coefficient)	4.02590	[3]
Water Solubility	6.5 mg/L at 20 °C	[4]
Synonyms	Hataclean, NK 483, WL 105305, N-(1-Butoxy-2,2,2-trichloroethyl)salicylamide	[5]

Synthesis

The synthesis of **Trichlamide** typically involves the reaction of salicylamide with 1-butoxy-2,2,2-trichloroethyl chloride. This reaction is generally carried out under basic conditions in a non-aqueous solvent.

General Experimental Protocol: Synthesis of Trichlamide

While specific patented protocols are not readily available in the public domain, a general synthetic procedure can be outlined based on established chemical principles for amide formation:

- **Reaction Setup:** In a well-ventilated fume hood, a reaction vessel equipped with a stirrer, thermometer, and addition funnel is charged with salicylamide and a suitable non-aqueous solvent (e.g., dichloromethane).

- **Base Addition:** A base, such as triethylamine, is added to the mixture to act as a proton scavenger. The mixture is stirred until the salicylamide is fully dissolved.
- **Addition of Alkylating Agent:** 1-Butoxy-2,2,2-trichloroethyl chloride is added dropwise to the reaction mixture via the addition funnel, while maintaining a controlled temperature to manage the exothermic reaction.
- **Reaction Monitoring:** The progress of the reaction is monitored by a suitable analytical technique, such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- **Workup:** Upon completion, the reaction mixture is typically washed with water and brine to remove the base and any water-soluble byproducts. The organic layer is then dried over an anhydrous salt (e.g., sodium sulfate).
- **Purification:** The crude product is purified, commonly by recrystallization from a suitable solvent or by column chromatography, to yield pure **Trichlamide**.

*General synthesis workflow for **Trichlamide**.*

Mechanism of Action and Biological Activity

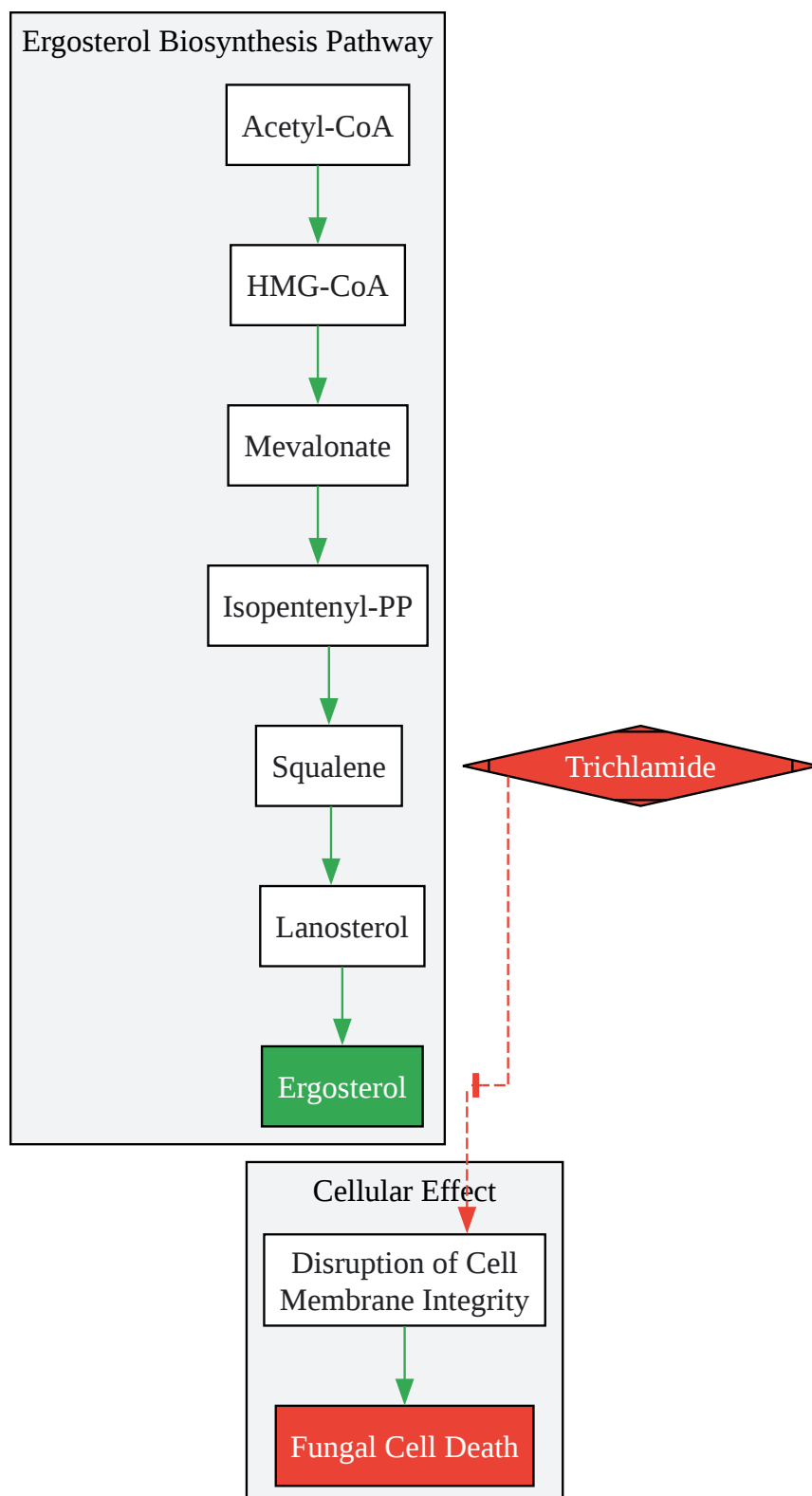
Trichlamide is a broad-spectrum, non-systemic contact fungicide. Its primary mechanism of action is the inhibition of the ergosterol biosynthesis pathway in fungi. Ergosterol is a vital component of fungal cell membranes, analogous to cholesterol in animal cells, and is essential for maintaining membrane integrity, fluidity, and function. By disrupting ergosterol synthesis, **Trichlamide** compromises the fungal cell membrane, leading to cell death.

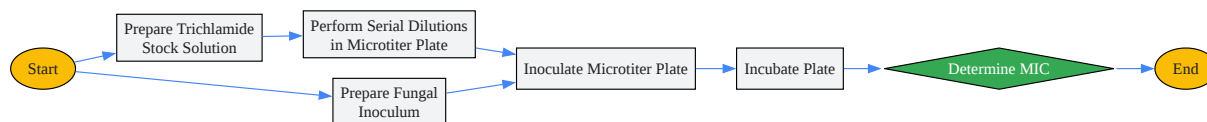
While specific IC₅₀ or MIC (Minimum Inhibitory Concentration) values for **Trichlamide** against a wide range of fungi are not extensively reported in publicly available literature, research on related salicylamide derivatives has demonstrated their antifungal potential. For instance, various N-substituted salicylamides have shown inhibitory activity against *Candida* species, with MIC values in the micromolar range.[2]

Ergosterol Biosynthesis Pathway and Inhibition

The ergosterol biosynthesis pathway is a complex multi-step process. **Trichlamide** is believed to interfere with one or more enzymatic steps in this pathway. The diagram below illustrates a

simplified overview of the ergosterol biosynthesis pathway, highlighting the general point of action for sterol biosynthesis inhibitors.





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